

# Solid-Phase Extraction of Phenthoate in Environmental Water: An Application Note and Protocol

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## Compound of Interest

Compound Name: *Phenthoate*

Cat. No.: *B10861094*

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## Introduction

**Phenthoate**, an organothiophosphate insecticide and acaricide, is utilized in agriculture to control a variety of pests on crops such as citrus, cotton, and vegetables. Due to its potential for runoff and leaching from agricultural fields, there is a growing concern about its presence in environmental water bodies. The monitoring of **phenthoate** residues in water is crucial for assessing environmental quality and ensuring public health. Solid-phase extraction (SPE) has emerged as a robust and efficient technique for the extraction and preconcentration of pesticides from aqueous matrices, offering advantages over traditional liquid-liquid extraction by reducing solvent consumption and sample handling time.

This application note provides a detailed protocol for the solid-phase extraction of **phenthoate** from environmental water samples using C18 and Oasis HLB cartridges, followed by gas chromatographic analysis. The methodologies and data presented are intended to guide researchers, scientists, and drug development professionals in the accurate and reliable quantification of this pesticide.

## Data Presentation: Quantitative Performance of SPE Methods for Phenthoate

The selection of the appropriate SPE sorbent is critical for achieving high recovery and low limits of detection. The following table summarizes the quantitative data from a multi-residue

method for the determination of 67 pesticides, including **phenthoate**, in water samples using two different types of SPE cartridges.

Sorbent Type	Sample Volume (mL)	Elution Solvent	Analytical Method	Recovery (%)	Limit of Quantification (LOQ) (ng/L)	Relative Standard Deviation (RSD) (%)
Chromabond C18	1000	Dichloromethane & Methanol	GC-MS	>65-68	2-20	<12.3
Oasis HLB	1000	Dichloromethane & Methanol	GC-MS	>65-68	2-20	<9.7

Table 1: Summary of quantitative data for the SPE of **phenthoate** from water samples. Data extracted from a multi-residue method study.[\[1\]](#)

## Experimental Protocols

This section details the methodologies for sample collection, preparation, solid-phase extraction, and instrumental analysis for the determination of **phenthoate** in environmental water.

### Sample Collection and Pre-treatment

- **Collection:** Collect water samples in 1-liter amber glass bottles to prevent photodegradation of the analyte.
- **Preservation:** If not analyzed immediately, store the samples at 4°C and analyze within 48 hours.
- **Filtration:** To prevent clogging of the SPE cartridge, filter the water samples through a 0.45 µm glass fiber filter to remove suspended particulate matter.

## Solid-Phase Extraction (SPE) Protocol

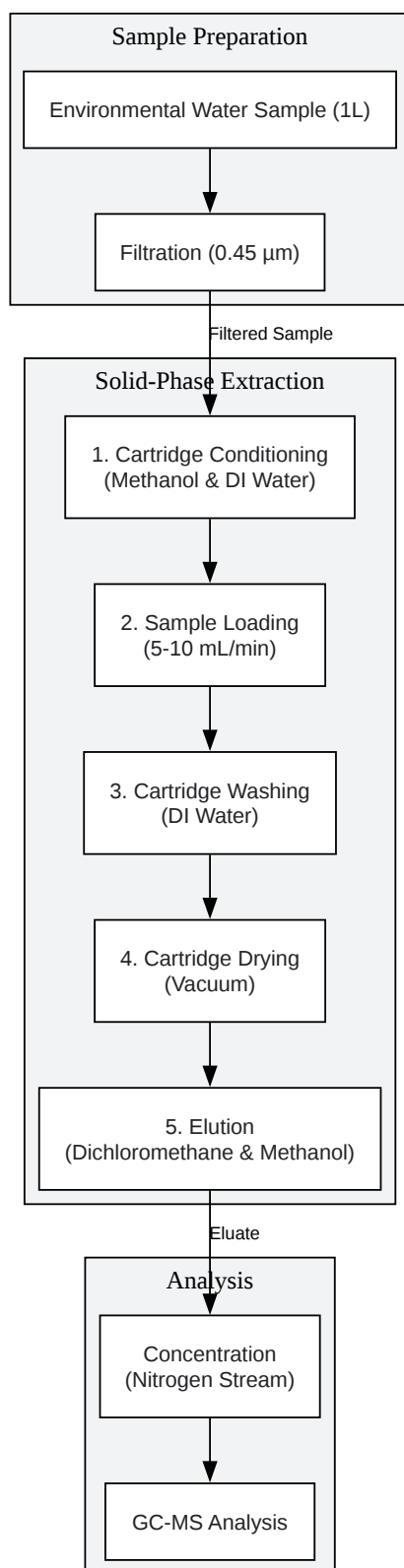
This protocol is applicable to both C18 and Oasis HLB SPE cartridges (e.g., 500 mg, 6 mL).

- Cartridge Conditioning:
  - Wash the cartridge with 5 mL of methanol.
  - Equilibrate the cartridge with 5 mL of deionized water, ensuring the sorbent bed does not run dry.
- Sample Loading:
  - Pass the 1000 mL filtered water sample through the conditioned SPE cartridge at a flow rate of 5-10 mL/min using a vacuum manifold.
- Washing:
  - After the entire sample has passed through, wash the cartridge with 5 mL of deionized water to remove any co-adsorbed impurities.
- Drying:
  - Dry the cartridge thoroughly under vacuum for at least 30 minutes to remove residual water. This step is critical for efficient elution with organic solvents.
- Elution:
  - Elute the retained **phenthoate** from the cartridge with two aliquots of 1 mL of dichloromethane followed by 1 mL of methanol.
  - Collect the eluate in a clean collection tube.
- Concentration:
  - Concentrate the eluate to a final volume of 1 mL under a gentle stream of nitrogen at 40°C.
  - The sample is now ready for GC-MS analysis.

## Instrumental Analysis: Gas Chromatography-Mass Spectrometry (GC-MS)

- Gas Chromatograph: Agilent 6890N or equivalent.
- Mass Spectrometer: Agilent 5975C or equivalent.
- Column: HP-5MS (30 m x 0.25 mm i.d., 0.25  $\mu$ m film thickness) or equivalent.
- Injector Temperature: 250°C.
- Oven Temperature Program:
  - Initial temperature: 70°C, hold for 2 minutes.
  - Ramp to 150°C at 25°C/min.
  - Ramp to 200°C at 3°C/min.
  - Ramp to 280°C at 8°C/min, hold for 10 minutes.
- Carrier Gas: Helium at a constant flow of 1 mL/min.
- Ionization Mode: Electron Impact (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity and selectivity.  
Monitor characteristic ions for **phenthoate** (m/z 121, 125, 320).

## Visualizations



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## References

- 1. Multiresidue Method for Determination of 67 Pesticides in Water Samples Using Solid-Phase Extraction with Centrifugation and Gas Chromatography-Mass Spectrometry [scirp.org]
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